

An In-Depth Technical Guide to the Solubility of Ethyl 4-hydroxybutanoate

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Compound of Interest

Compound Name: Ethyl 4-hydroxybutanoate

Cat. No.: B1330753

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Ethyl 4-hydroxybutanoate** (E4HB), a versatile organic compound with applications in the pharmaceutical, fragrance, and food additive industries. This document summarizes known solubility data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Introduction to Ethyl 4-hydroxybutanoate

Ethyl 4-hydroxybutanoate (CAS No: 999-10-0, Molecular Formula: $C_6H_{12}O_3$) is an ester characterized by the presence of both a hydroxyl and an ethyl ester functional group.^[1] This bifunctionality dictates its solubility profile, allowing for interactions with a range of solvent polarities. Understanding its solubility is critical for its application in drug formulation, as a reaction solvent, or as a flavor and fragrance carrier.

Solubility Profile of Ethyl 4-hydroxybutanoate

Currently, the publicly available literature provides more qualitative than quantitative data on the solubility of **Ethyl 4-hydroxybutanoate**. The compound is generally described as soluble in polar protic and aprotic solvents, with limited solubility in non-polar solvents.

Table 1: Summary of Qualitative and Estimated Quantitative Solubility of **Ethyl 4-hydroxybutanoate**

Solvent	Type	Solubility Description	Quantitative Value (at 25 °C)
Water	Polar Protic	Soluble[1][2]	~125.2 g/L (estimated)
Ethanol	Polar Protic	Soluble[1][2]	Data not available
Ether	Polar Aprotic	Soluble[1][2]	Data not available
Methanol	Polar Protic	Sparingly Soluble[2][3]	Data not available
Chloroform	Non-polar	Sparingly Soluble[2][3]	Data not available

Note: The quantitative value for water solubility is an estimate and should be confirmed by experimental analysis.

Experimental Protocols for Solubility Determination

While specific experimental data for **Ethyl 4-hydroxybutanoate** is scarce in the literature, a standard and reliable method for determining the solubility of a compound is the Shake-Flask Method. This protocol can be adapted to determine the solubility of **Ethyl 4-hydroxybutanoate** in various solvents.

Principle of the Shake-Flask Method

The shake-flask method involves equilibrating a surplus of the solid solute with a specific solvent for an extended period. The concentration of the dissolved solute in the saturated solution is then determined analytically. This method is considered the "gold standard" for thermodynamic solubility determination.

Materials and Equipment

- **Ethyl 4-hydroxybutanoate** (high purity)
- Selected solvents (analytical grade)
- Volumetric flasks
- Thermostatic shaker or water bath

- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system.

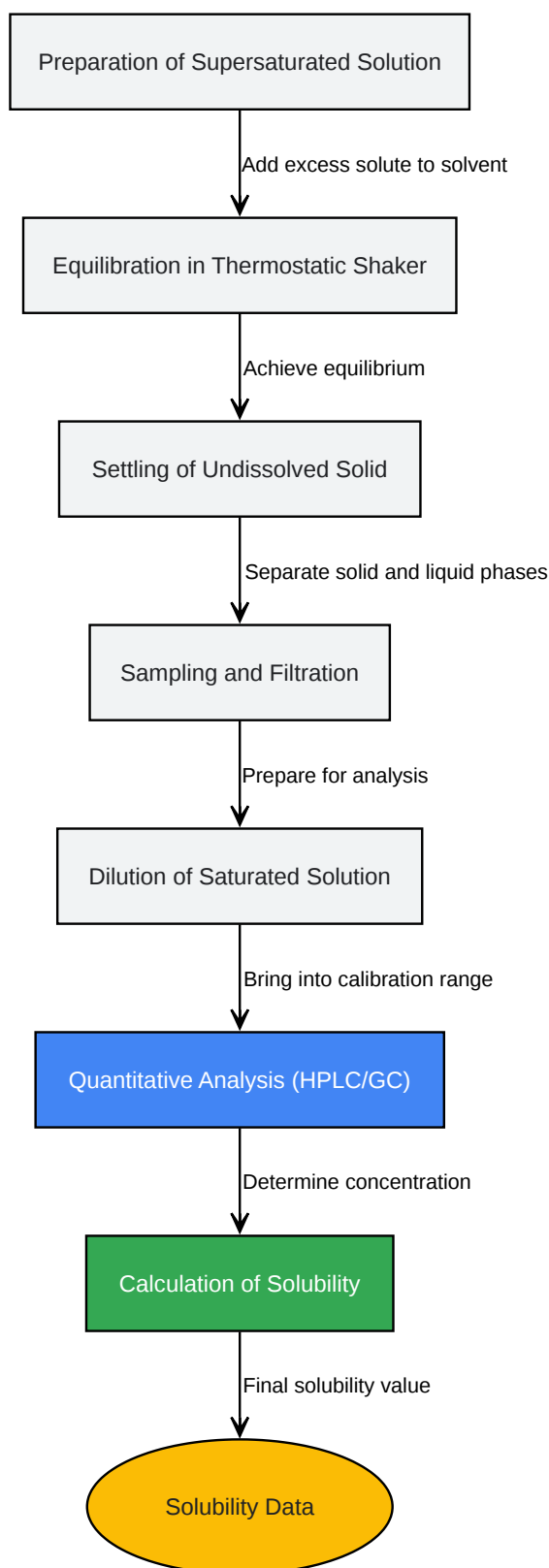
Detailed Experimental Procedure

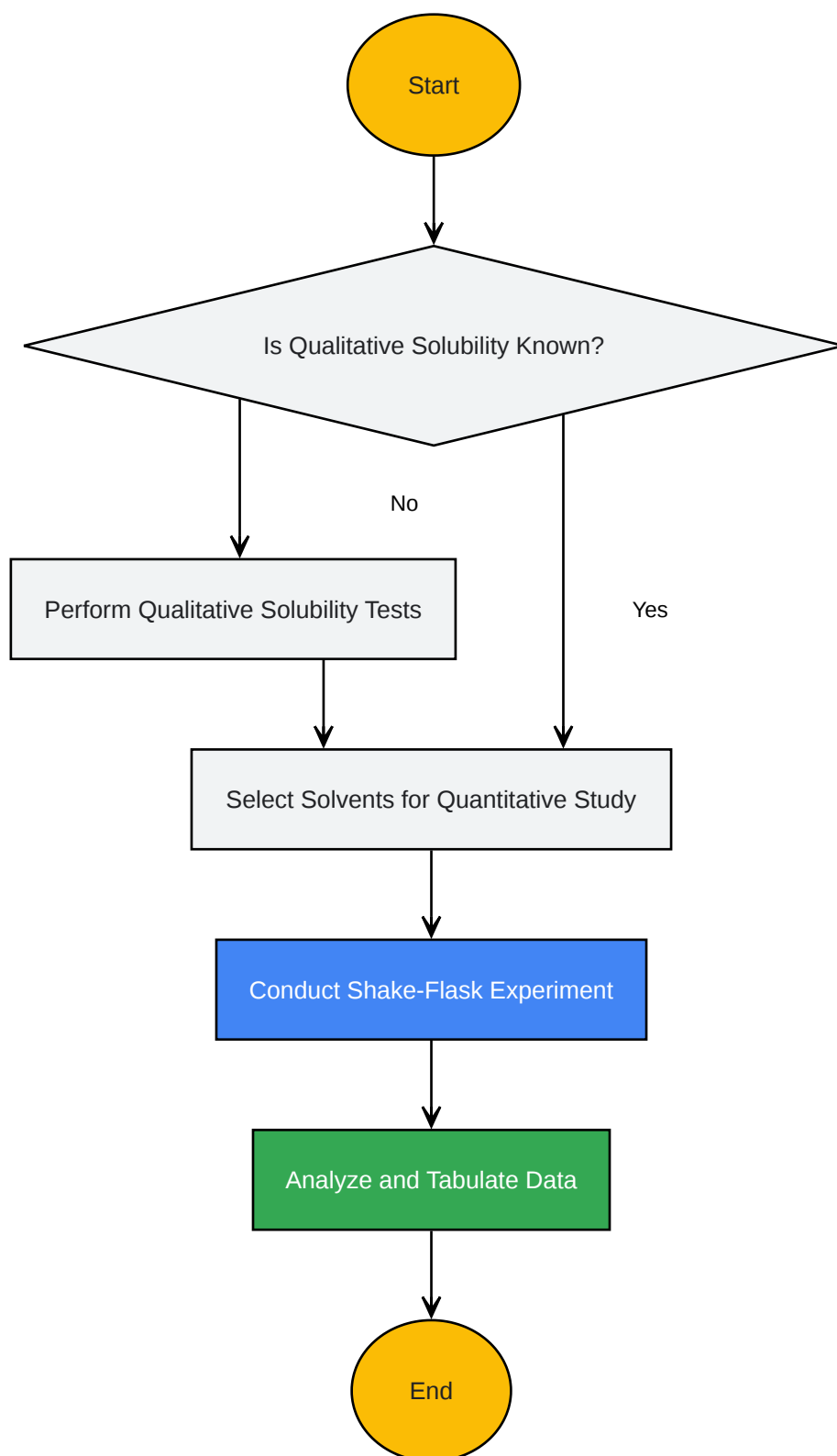
- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **Ethyl 4-hydroxybutanoate** and add it to a series of volumetric flasks.
 - Add a known volume of the desired solvent to each flask.
 - Seal the flasks to prevent solvent evaporation.
 - Place the flasks in a thermostatic shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$, 37 $^{\circ}\text{C}$).
 - Shake the flasks for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the flasks to stand undisturbed for at least 24 hours in the thermostatic bath to allow undissolved solid to settle.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Immediately filter the sample through a syringe filter to remove any remaining solid particles.
 - Accurately dilute the filtered sample with the same solvent to a concentration within the analytical method's calibration range.

- Quantification of Dissolved Solute:
 - Analyze the diluted samples using a validated HPLC or GC method.
 - Prepare a series of standard solutions of **Ethyl 4-hydroxybutanoate** of known concentrations in the same solvent.
 - Generate a calibration curve by plotting the analytical signal (e.g., peak area) versus the concentration of the standard solutions.
 - Determine the concentration of **Ethyl 4-hydroxybutanoate** in the diluted samples by interpolating their analytical signals on the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility (S) of **Ethyl 4-hydroxybutanoate** in the solvent using the following formula: $S = C \times DF$ Where:
 - C = Concentration of the diluted sample determined from the calibration curve.
 - DF = Dilution factor.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical workflow for determining the solubility of **Ethyl 4-hydroxybutanoate**.





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